

A Comprehensive Technical Profile of 4-(Benzylxy)-2-methyl-1-nitrobenzene

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Compound of Interest

Compound Name: 4-(Benzylxy)-2-methyl-1-nitrobenzene

Cat. No.: B1266877

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This document provides a detailed overview of the chemical and physical properties of **4-(Benzylxy)-2-methyl-1-nitrobenzene**, a compound of interest for researchers and professionals in the fields of organic synthesis and drug development.

Chemical Identity and Properties

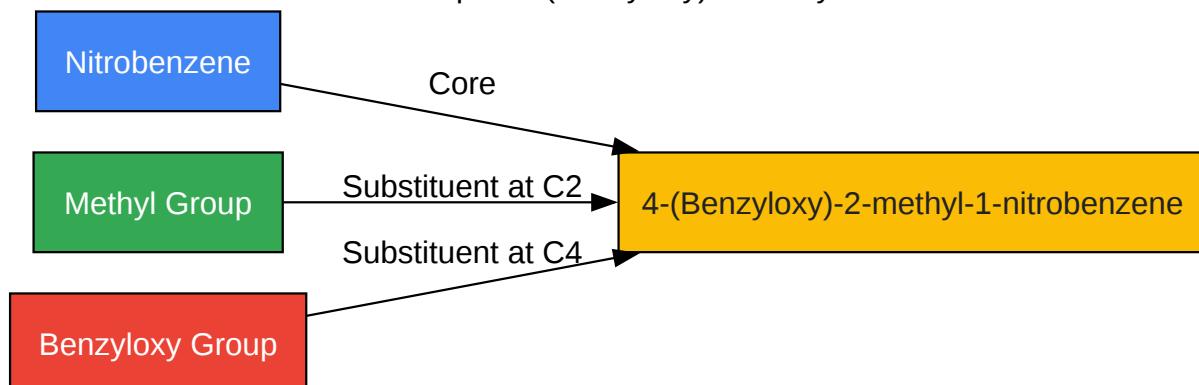
4-(Benzylxy)-2-methyl-1-nitrobenzene is an aromatic organic compound. The structural characteristics and key physicochemical data are summarized below.

Parameter	Value	Reference
Molecular Formula	C ₁₄ H ₁₃ NO ₃	[1]
Molecular Weight	243.26 g/mol	[1] [2]
CAS Number	22424-58-4	[1] [2]

Structural Representation

The logical relationship between the different chemical moieties of **4-(Benzylxy)-2-methyl-1-nitrobenzene** can be visualized. The core structure is a nitrobenzene ring substituted with a methyl group and a benzylxy group.

Structural Relationship of 4-(BenzylOxy)-2-methyl-1-nitrobenzene

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Functional group relationship diagram.

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References

- 1. chemscene.com [chemscene.com]
- 2. 22424-58-4 Cas No. | 4-(BenzylOxy)-2-methyl-1-nitrobenzene | Apollo [store.apolloscientific.co.uk]
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